

# Technical Guide: Safety and Handling of 2-(Boc-amino)-5-(aminomethyl)pyridine

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## Compound of Interest

Compound Name: 2-(Boc-amino)-5-(aminomethyl)pyridine

Cat. No.: B574126

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. The information provided is based on available safety data for **2-(Boc-amino)-5-(aminomethyl)pyridine** and structurally related compounds. It is not a substitute for a comprehensive risk assessment and the user's own standard operating procedures. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.

## Introduction

**2-(Boc-amino)-5-(aminomethyl)pyridine** (CAS No. 187237-37-2) is a substituted pyridine derivative commonly used as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. The presence of a Boc-protected amine and a primary aminomethyl group on the pyridine ring makes it a versatile intermediate. However, like many substituted pyridines, it requires careful handling due to its potential hazards. This guide provides a comprehensive overview of the safety and handling precautions for this compound.


## Hazard Identification and Classification


While specific quantitative toxicological data for **2-(Boc-amino)-5-(aminomethyl)pyridine** is not readily available in the public domain, information from its Safety Data Sheet and data from structurally similar compounds indicate the following potential hazards.

GHS Hazard Classification (Anticipated based on available data for the compound and its analogs):

| Hazard Class  | Category     | Hazard Statement                               |
|---|--------------|--|
| Skin Corrosion/Irritation   | Category 2   | H315: Causes skin irritation.                  |
| Serious Eye Damage/Eye Irritation   | Category 2A  | H319: Causes serious eye irritation.           |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | Category 3   | H335: May cause respiratory irritation.        |
| Acute Toxicity, Oral (based on analogs)   | Category 3/4 | H301/H302: Toxic/Harmful if swallowed.         |
| Acute Toxicity, Dermal (based on analogs)                                       | Category 3/4 | H311/H312: Toxic/Harmful in contact with skin. |

Pictograms (Anticipated):

 alt text

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Signal Word (Anticipated): Danger or Warning

## Physical and Chemical Properties

| Property            | Value   |
|---------------------|---|
| CAS Number          | 187237-37-2   |
| Molecular Formula   | C <sub>11</sub> H <sub>17</sub> N <sub>3</sub> O <sub>2</sub>               |
| Molecular Weight    | 223.28 g/mol  |
| Appearance          | White to off-white solid  |
| Purity              | Typically ≥97%  |
| Solubility          | Soluble in organic solvents such as methanol, ethanol, and dichloromethane. |
| Storage Temperature | Store at 2-8°C, under an inert atmosphere is recommended.                   |

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when handling **2-(Boc-amino)-5-(aminomethyl)pyridine**.

### Engineering Controls

- **Fume Hood:** All handling of this compound, including weighing, preparing solutions, and running reactions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure the laboratory has adequate general ventilation.

### Personal Protective Equipment (PPE)

| PPE Type               | Specification   | Rationale  |
|------------------------|---|--|
| Eye Protection         | Chemical safety goggles or a face shield.   | Protects against splashes and airborne particles.  |
| Hand Protection        | Chemical-resistant gloves (e.g., nitrile or neoprene).  | Provides a barrier against skin contact. Inspect gloves before use and change them frequently, especially if contaminated. |
| Body Protection        | A laboratory coat worn over full-length clothing.   | Prevents contamination of personal clothing.   |
| Respiratory Protection | A NIOSH-approved respirator with organic vapor cartridges may be necessary for operations with a high potential for aerosolization or if engineering controls are not sufficient. | Prevents inhalation of dust or vapors.   |

## Experimental Protocols

The following are generalized protocols for handling **2-(Boc-amino)-5-(aminomethyl)pyridine**. These should be adapted to specific experimental needs and institutional safety guidelines.

## Weighing and Transferring

- **Preparation:** Before handling, ensure the chemical fume hood is operational and all necessary PPE is worn.
- **Containment:** Perform all weighing and transfer operations on a disposable work surface (e.g., chemical-resistant absorbent liner) within the fume hood.
- **Handling:** Use spatulas and weighing paper to handle the solid. Avoid creating dust.
- **Cleaning:** Clean any residual solid from the spatula and weighing area with a solvent-moistened wipe and dispose of it as hazardous waste.

## Solution Preparation

- **Setup:** In a chemical fume hood, place a flask or beaker of the appropriate size on a magnetic stir plate.
- **Addition of Solid:** Carefully add the weighed **2-(Boc-amino)-5-(aminomethyl)pyridine** to the vessel.
- **Addition of Solvent:** Slowly add the desired solvent to the vessel, ensuring the container is covered as much as possible to prevent splashing and vapor release.
- **Dissolution:** Stir the mixture until the solid is fully dissolved. Keep the container sealed when not in use.

## Spill Management

- **Evacuation:** In case of a significant spill, evacuate the immediate area and alert colleagues and the laboratory supervisor.
- **Containment (Small Spills):** For small spills within a fume hood, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- **Cleanup:** Carefully sweep the absorbent material into a designated hazardous waste container. Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.
- **PPE:** Wear appropriate PPE, including respiratory protection if necessary, during the entire cleanup process.

## Waste Disposal

- **Segregation:** All waste containing **2-(Boc-amino)-5-(aminomethyl)pyridine**, including contaminated labware, PPE, and absorbent materials, must be collected as hazardous waste.
- **Containers:** Use clearly labeled, sealed, and compatible containers for waste collection. Do not mix with incompatible waste streams.

- Disposal: Dispose of hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

## First Aid Measures

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.  |
| Skin Contact   | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.                          |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.  |

## Storage and Stability

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. A storage temperature of 2-8°C is recommended.
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.
- Stability: The compound is generally stable under recommended storage conditions.

## Biological Activity and Signaling Pathways

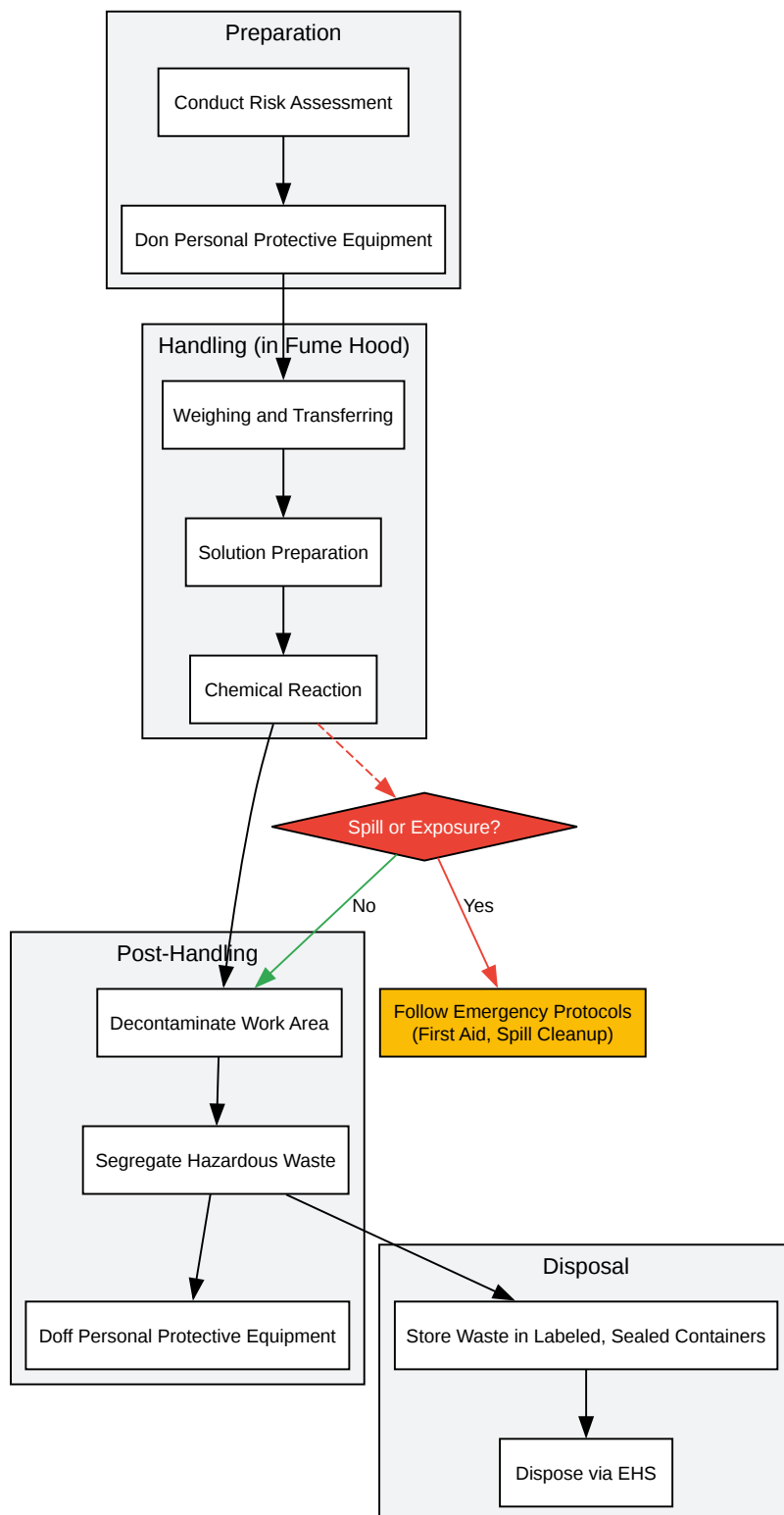
Currently, there is no specific information available in the peer-reviewed scientific literature detailing the biological activity or the involvement of **2-(Boc-amino)-5-(aminomethyl)pyridine** in any particular signaling pathways. The broader class of aminopyridines has been

investigated for various pharmacological activities, including the modulation of ion channels and enzymatic activity.[1][2] However, without specific data for this compound, no definitive signaling pathway can be described.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-(Boc-amino)-5-(aminomethyl)pyridine** in a laboratory setting.

## Safe Handling Workflow for 2-(Boc-amino)-5-(aminomethyl)pyridine

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Caption: A logical workflow for the safe handling of **2-(Boc-amino)-5-(aminomethyl)pyridine**.



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## References

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- 2. Synthesis and evaluation of aminopyridine derivatives as potential BACE1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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